

4-Chlorobutan-2-ol purification methods

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Compound Focus: 4-Chlorobutan-2-ol

CAS No.: 2203-34-1

Cat. No.: S685894

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Chemical Identification and Properties

The table below summarizes the key identifying information and physical properties for **4-chlorobutan-2-ol** based on the search results.

Property	Description
CAS Number	2203-34-1 [1]
Molecular Formula	C ₄ H ₉ ClO [1]
Average Mass	108.565 g/mol [1]
Synonyms	4-Chloro-2-butanol; 4-Chlorobutan-2-ol [1]
MDL Number	MFCD19231965 [1]

Hazards and Handling of Related Compounds

Handling chlorinated compounds requires careful attention to safety. While specific safety data for **4-chlorobutan-2-ol** was not found, a related compound, **4-chloro-1-butanol**, has the following hazard classifications [2]:

- **Hazard Statements:** Flammable liquid and vapor. Suspected of causing cancer. Causes skin irritation. Causes serious eye irritation [2].
- **Precautionary Statements:** Keep away from heat/sparks/open flames. Absorb spillage to prevent material damage [2].

You should treat **4-chlorobutan-2-ol** with similar caution, using appropriate personal protective equipment (PPE) and working in a well-ventilated fume hood.

Insights on Chemical Behavior

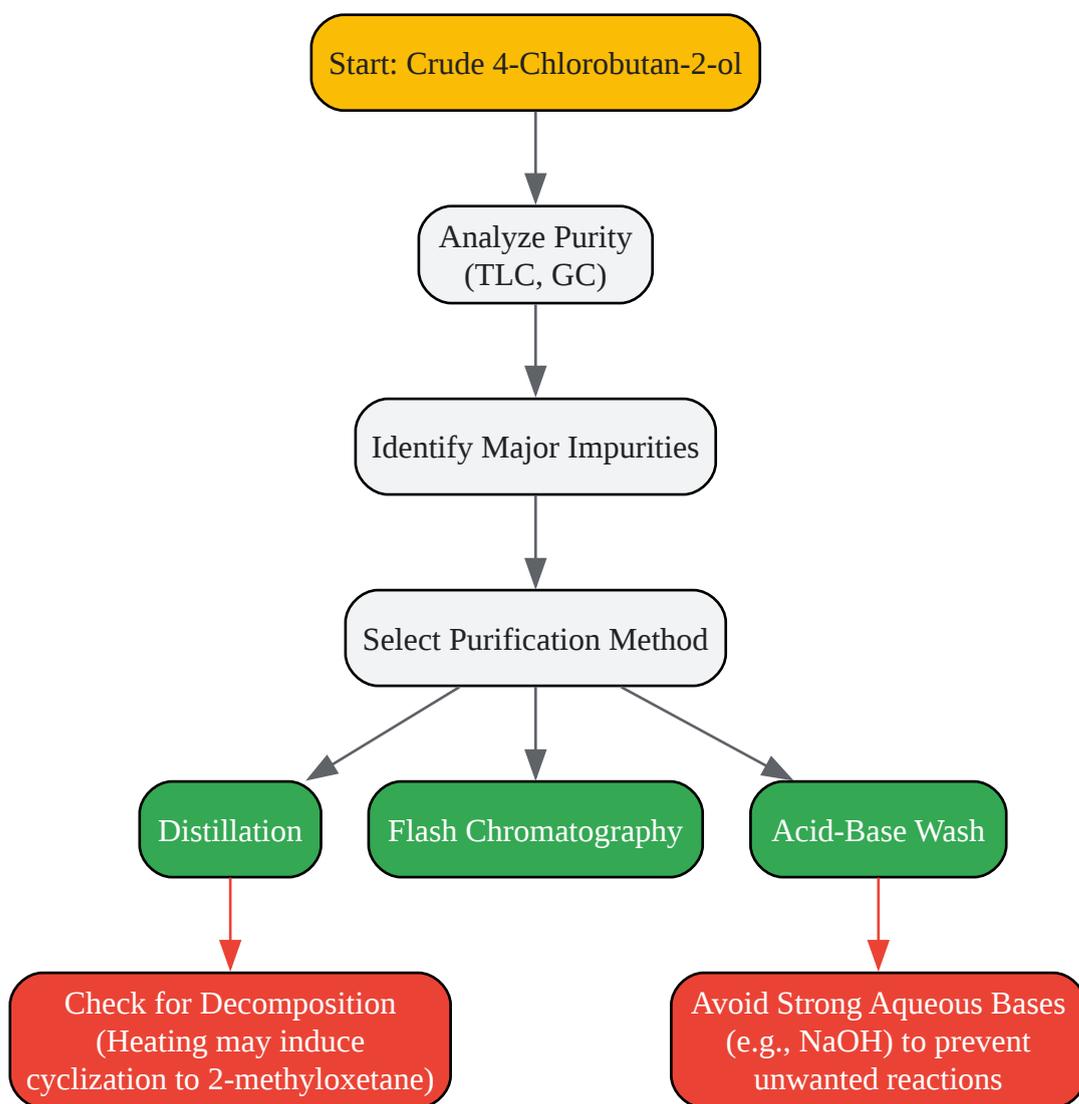
Understanding how a compound reacts can inform purification strategies. One study investigated the reactions of **4-chloro-2-butanol** in aqueous sodium hydroxide (NaOH), which is a common base used in purification and synthesis [3].

- The study found that the dominant reaction pathway (74%) for 4-chloro-2-butanol under these conditions was **intramolecular substitution (S_Ni)**, leading to the formation of 2-methyloxetane [3].
- Other significant pathways included bimolecular substitution (S_N2 , 12%) and elimination (11%) [3].

This means that **using a strong base like NaOH for purification could unintentionally convert your starting material into a cyclic ether**. This insight is critical for troubleshooting failed experiments or low yields.

Suggested Purification Approaches

Since explicit methods are unavailable, here is a general workflow and common techniques you could explore for purifying **4-chlorobutan-2-ol**. The following diagram outlines the logical decision process.



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- **Distillation:** This is a common method for purifying liquid organics. Given that the related compound 4-chloro-1-butanol has a boiling point of **58-60°C at 3.0 mmHg** [2], you can expect **4-chlorobutan-2-ol** to also be suitable for purification via **fractional distillation under reduced pressure**.
- **Chromatography:** For high-purity requirements, especially on a small scale, **flash column chromatography** could be effective.
- **Acid-Base Washing:** This can be used to remove acidic or basic impurities. However, **crucially avoid strong aqueous bases** given the high propensity for 4-chloro-2-butanol to undergo intramolecular cyclization [3].

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References

1. -Chloro- 4 -butanol | C₂H₉ClO₄ [chemspider.com]
2. -Chloro-1-butanol, 85%, balance THF and HCl | Fisher Scientific [fishersci.ca]
3. (PDF) The reactions of 4 -chloro- 2 -butanol and 3-chloro-1-butanol with... [academia.edu]

To cite this document: Smolecule. [4-Chlorobutan-2-ol purification methods]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b685894#4-chlorobutan-2-ol-purification-methods>]

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